

Safeguarding Your Research: Proper Disposal Procedures for DL-AP5

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Compound of Interest

Compound Name: **DL-AP5**

Cat. No.: **B1666063**

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Ensuring the safe and compliant disposal of laboratory chemicals is a critical component of research integrity and environmental responsibility. This document provides essential guidance for researchers, scientists, and drug development professionals on the proper disposal of **DL-AP5** (DL-2-Amino-5-phosphonopentanoic acid), a selective NMDA receptor antagonist. Adherence to these procedures will minimize risks and ensure compliance with safety regulations.

DL-AP5 is classified as a water hazard class 1 substance, indicating it is slightly hazardous to aquatic environments. Therefore, it is imperative that it is not disposed of with household garbage or allowed to enter groundwater, water courses, or sewage systems in an untreated state.

Key Handling and Disposal Data

For quick reference, the following table summarizes critical information for handling and disposing of **DL-AP5**.

Parameter	Information	Source
Chemical Name	DL-2-Amino-5-phosphonopentanoic acid	[1]
Synonyms	APV, DL-AP5	[1]
CAS Number	76326-31-3	[1]
Physical Form	Crystalline solid	[2]
Water Hazard Class	1 (Slightly hazardous for water)	
Disposal Recommendation	Must not be disposed of with household garbage. Disposal must be made according to official regulations.	
Environmental Precautions	Do not allow undiluted product or large quantities to reach ground water, water course or sewage system.	
Contaminated Packaging	Disposal must be made according to official regulations.	

Experimental Protocol: Step-by-Step Disposal of DL-AP5

The following protocol outlines the recommended steps for the safe disposal of **DL-AP5** from a laboratory setting. This procedure is a general guideline; always consult and adhere to your institution's specific safety protocols and local, state, and federal regulations.

1. Personal Protective Equipment (PPE) and Preparation:

- Before handling **DL-AP5** for disposal, ensure you are wearing appropriate PPE, including chemical-resistant gloves, a lab coat, and safety glasses with side shields or goggles.[\[1\]](#)

- Work in a well-ventilated area, such as a chemical fume hood, to avoid inhalation of any dust or aerosols.[\[1\]](#)
- Prepare a designated and clearly labeled waste container for **DL-AP5**. The container must be compatible with the chemical and sealable.

2. Waste Collection:

- Solid Waste: Carefully transfer any unwanted solid **DL-AP5** into the designated waste container. Avoid creating dust. Use tools (e.g., a spatula) that can be decontaminated or disposed of as hazardous waste.
- Aqueous Solutions: If you have aqueous solutions of **DL-AP5**, do not pour them down the drain. Transfer the solutions into a designated, sealed, and labeled waste container.
- Contaminated Materials: Any materials that have come into contact with **DL-AP5**, such as pipette tips, centrifuge tubes, and paper towels, should be considered contaminated and placed in the designated solid waste container.

3. Labeling and Storage:

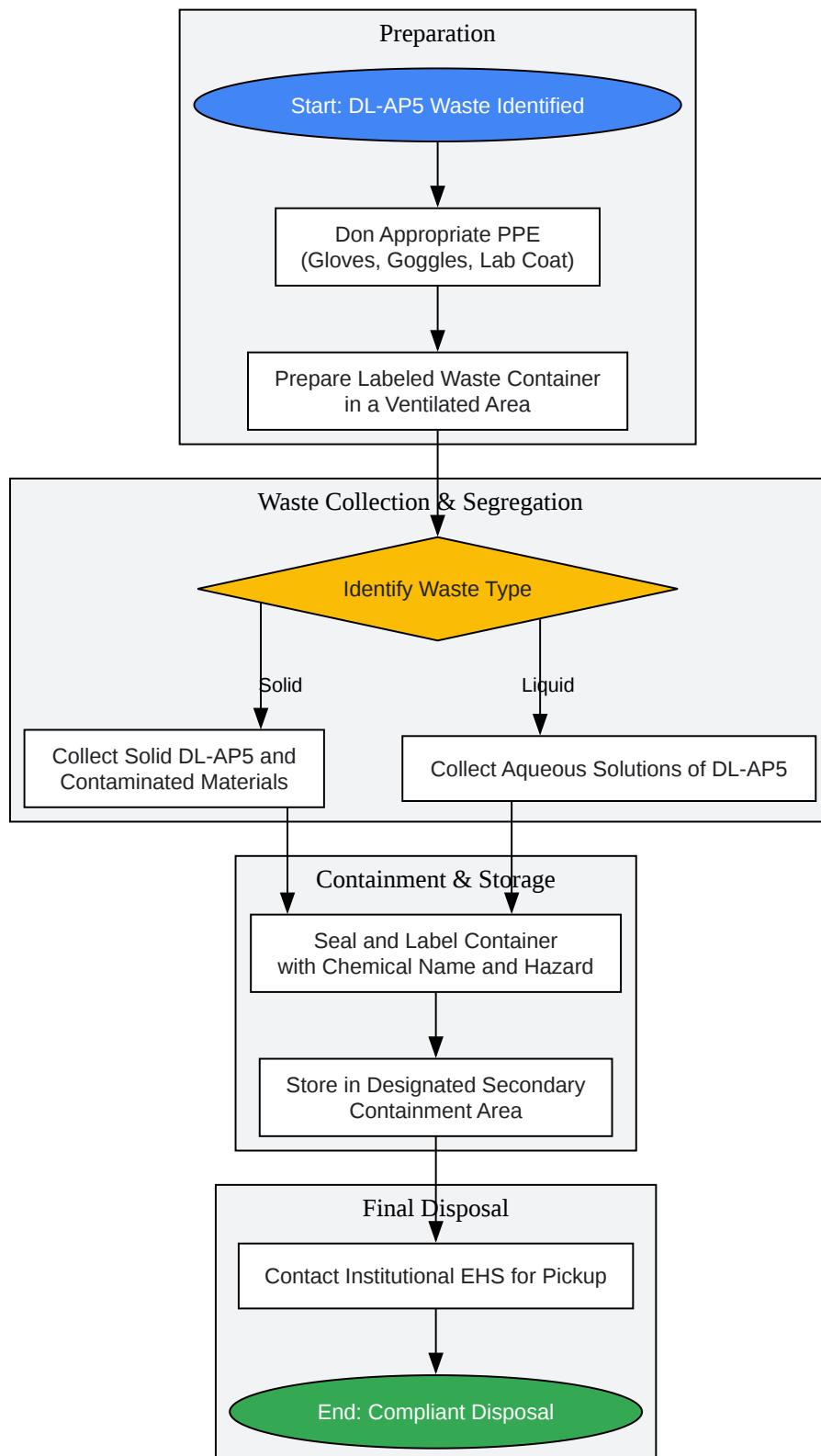
- Clearly label the waste container with "Hazardous Waste," the full chemical name "DL-2-Amino-5-phosphonopentanoic acid," the concentration (if in solution), and the date of accumulation.
- Store the sealed waste container in a designated, secure secondary containment area away from incompatible materials until it is collected by your institution's environmental health and safety (EHS) department or a licensed hazardous waste disposal contractor.[\[1\]](#)

4. Final Disposal:

- Arrange for the collection of the hazardous waste through your institution's EHS office. They will ensure the waste is transported to an appropriate treatment and disposal facility in accordance with all applicable laws and regulations.[\[1\]](#)

Disposal Workflow Diagram

The following diagram illustrates the decision-making process and procedural flow for the proper disposal of **DL-AP5**.



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References

- 1. DL-2-AMINO-5-PHOSPHONOPENTANOIC ACID - Safety Data Sheet [chemicalbook.com]
- 2. cdn.caymchem.com [cdn.caymchem.com]
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